

# safety and handling of 2,6-Dichloro-4-fluorophenylboronic acid

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## Compound of Interest

**Compound Name:** 2,6-Dichloro-4-fluorophenylboronic acid

**Cat. No.:** B1443089

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An In-depth Technical Guide to the Safe Handling of **2,6-Dichloro-4-fluorophenylboronic acid**

This guide provides comprehensive safety protocols and handling procedures for **2,6-Dichloro-4-fluorophenylboronic acid** (CAS No. 1451392-99-6). It is intended for researchers, scientists, and drug development professionals who work with this and structurally similar arylboronic acids. The protocols described herein are designed to ensure laboratory safety through a framework of established best practices and a thorough understanding of the compound's potential hazards.

## Introduction: The Utility and Hazards of Arylboronic Acids

Arylboronic acids are indispensable reagents in modern organic synthesis, most notably for their role in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This class of compounds is fundamental to the construction of biaryl structures, which are common motifs in pharmaceuticals and advanced materials. However, their utility is accompanied by specific handling requirements. Arylboronic acids can be irritating to the skin, eyes, and respiratory system, and some have been found to be weakly mutagenic.<sup>[1]</sup> Furthermore, they are known to readily form stable cyclic anhydrides (boroxines) and other polymeric species, which can alter their physical and toxicological properties.<sup>[2]</sup> **2,6-Dichloro-4-fluorophenylboronic acid**,

a halogenated derivative, requires careful management due to these inherent class-specific and compound-specific hazards.

## Section 1: Hazard Identification and Risk Assessment

A thorough understanding of the chemical's properties and associated hazards is the foundation of safe laboratory practice.

### GHS Classification and Hazard Statements

While a comprehensive, officially harmonized GHS classification for **2,6-Dichloro-4-fluorophenylboronic acid** is not available in all databases, information from suppliers and data for structurally similar compounds provide a strong basis for a precautionary classification. [\[3\]](#)[\[4\]](#)[\[5\]](#)

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4 (est.)	GHS07	Warning	H302: Harmful if swallowed <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Skin Corrosion / Irritation	Category 2	GHS07	Warning	H315: Causes skin irritation <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Serious Eye Damage / Eye Irritation	Category 2A	GHS07	Warning	H319: Causes serious eye irritation <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07	Warning	H335: May cause respiratory irritation <a href="#">[4]</a> <a href="#">[7]</a>

Classification is based on supplier data and analogous compounds and should be used for laboratory risk assessment.[\[3\]](#)

## Physical and Chemical Properties

Understanding the physical state of the compound is critical for anticipating its behavior during handling.

Property	Value	Source
CAS Number	1451392-99-6	<a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BCl <sub>2</sub> FO <sub>2</sub>	<a href="#">[3]</a>
Molecular Weight	208.81 g/mol	<a href="#">[3]</a>
Appearance	White solid	<a href="#">[3]</a>
Purity	Typically ≥97%	<a href="#">[3]</a>

## Stability and Reactivity

- Stability: The compound is generally stable under recommended storage conditions.[\[7\]](#) However, like many boronic acids, it is hygroscopic and can dehydrate to form a cyclic trimer anhydride known as a boroxine.[\[2\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases, as these can lead to vigorous or unwanted chemical reactions.[\[10\]](#)[\[11\]](#)
- Hazardous Decomposition Products: Thermal decomposition may produce irritating and toxic gases, including carbon monoxide, carbon dioxide, oxides of boron, and halogenated compounds like hydrogen fluoride and hydrogen chloride.[\[7\]](#)[\[11\]](#)[\[12\]](#)

## Section 2: Exposure Controls and Personal Protection

A multi-layered approach combining engineering controls, administrative procedures, and personal protective equipment (PPE) is essential to minimize exposure.

## Engineering Controls

The primary method for controlling exposure to powdered chemical reagents is through robust engineering solutions.

- Chemical Fume Hood: All weighing and transfer operations involving **2,6-Dichloro-4-fluorophenylboronic acid** powder must be conducted inside a certified chemical fume hood to prevent inhalation of dust particles.[13]
- Ventilation: Ensure the laboratory is well-ventilated to maintain low background concentrations of any potential airborne contaminants.[14]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation where the compound is handled.[13]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,6-Dichloro-4-fluorophenylboronic acid**.[15] [16]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A full-face shield is required for splash hazards. <a href="#">[13]</a>	Protects eyes from irritation or serious damage from dust particles and splashes. <a href="#">[8]</a>
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact and irritation. <a href="#">[15]</a> Gloves must be inspected before use and changed immediately if contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are mandatory. <a href="#">[15]</a> <a href="#">[16]</a>	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when handling the solid compound. <a href="#">[15]</a> <a href="#">[16]</a>	Prevents inhalation of the powder, which can cause respiratory tract irritation. <a href="#">[4]</a>

## Hygiene Measures

- Avoid all personal contact with the chemical, including inhalation.[\[13\]](#)
- Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday, even if gloves were worn.[\[13\]](#)
- Do not eat, drink, or smoke in laboratory areas.[\[17\]](#)
- Remove contaminated clothing immediately and wash it before reuse.[\[13\]](#)

## Section 3: Safe Handling and Storage Protocols

Adherence to a strict operational workflow minimizes the risk of exposure and contamination.

## Step-by-Step Handling Protocol

- Preparation: Designate a work area inside a chemical fume hood. Ensure the area is clean and free of clutter. Verify that an appropriate spill kit and waste container are available.
- Don PPE: Put on all required PPE as outlined in the table above before entering the designated handling area.
- Handling the Solid:
  - Keep the container tightly closed when not in use.[14][18]
  - To minimize dust generation, do not pour the powder. Use a spatula for transfers.[15]
  - If creating a solution, add the solid slowly to the solvent to avoid splashing.
- Post-Handling:
  - Clean the work area and any equipment used with an appropriate solvent, followed by soap and water.
  - Properly dispose of all contaminated materials, including weighing paper and gloves, in the designated hazardous waste container.[10]
  - Remove PPE in the correct order to avoid self-contamination and wash hands thoroughly.

## Storage Requirements

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

- Container: Store in a tightly sealed, clearly labeled container.[11][19]
- Conditions: Keep in a cool, dry, and well-ventilated area.[11][19] Many suppliers recommend refrigeration (0-8 °C).[3]
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., nitrogen or argon) to protect against moisture and air, which can degrade the compound.[11]

- Segregation: Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[11][20]

## Section 4: Emergency Procedures

Rapid and correct response during an emergency can significantly mitigate harm.

### First Aid Measures

Immediate action is required in case of exposure. Always seek medical attention after providing first aid.[21][22]

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[17][22][23]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[8][23][24]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[8][17][21]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6][11][17]

### Spill Response Protocol

- Evacuate: Immediately clear all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Wearing full PPE, cover the spill with an inert, non-combustible absorbent material (e.g., sand, vermiculite). Avoid raising dust.[13][14]
- Clean-up: Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[13][25]

- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water. All materials used for cleanup are considered hazardous waste.

## Section 5: Waste Management and Disposal

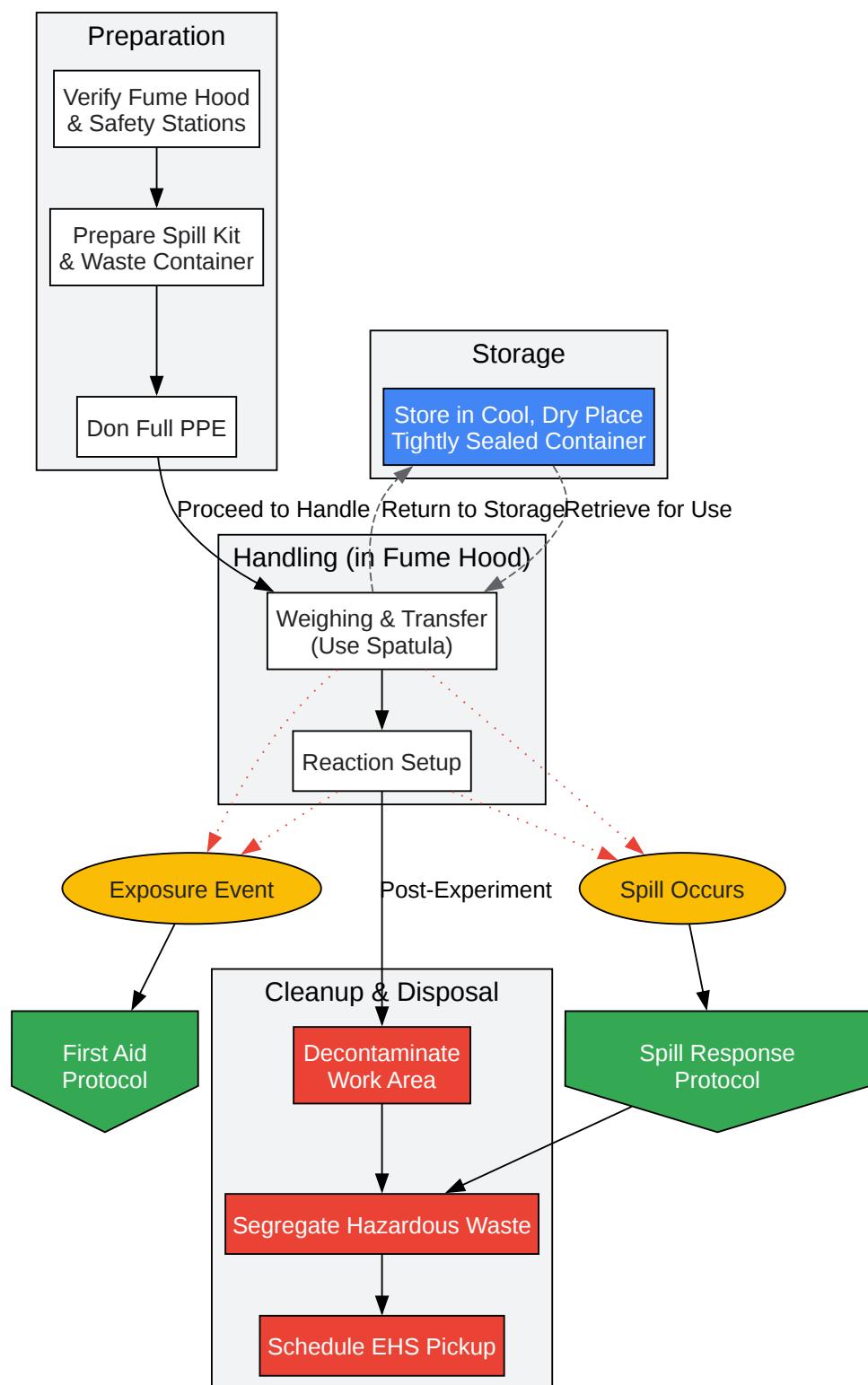
All waste containing **2,6-Dichloro-4-fluorophenylboronic acid** must be treated as hazardous.

- Waste Identification: All waste, including the chemical itself, contaminated lab supplies (gloves, weighing paper, pipette tips), and cleanup materials, must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.[10]
- Disposal: Do not dispose of this chemical down the drain or in regular trash.[10][26] All waste must be disposed of through a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS) department, in accordance with all local, state, and federal regulations.[9][10][21]

## Workflow Visualization

The following diagram illustrates the lifecycle of handling **2,6-Dichloro-4-fluorophenylboronic acid** in a laboratory setting.

## Safe Handling Workflow for 2,6-Dichloro-4-fluorophenylboronic acid

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Caption: Workflow for safe handling, storage, and disposal of the title compound.

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